

# Application Notes and Protocols for ARN-077 in Animal Studies

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## Compound of Interest

Compound Name: ARN 077

Cat. No.: B8103445

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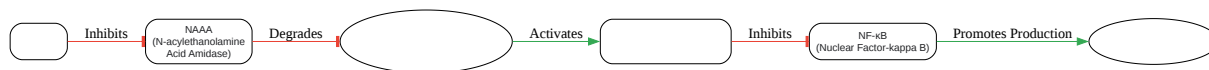
These application notes provide detailed protocols for the preparation and administration of ARN-077 (also known as URB913), a potent and selective N-acyl ethanolamine acid amidase (NAAA) inhibitor, for in vivo animal studies. The provided methodologies are based on existing research and are intended to serve as a comprehensive guide for investigating the therapeutic potential of ARN-077.

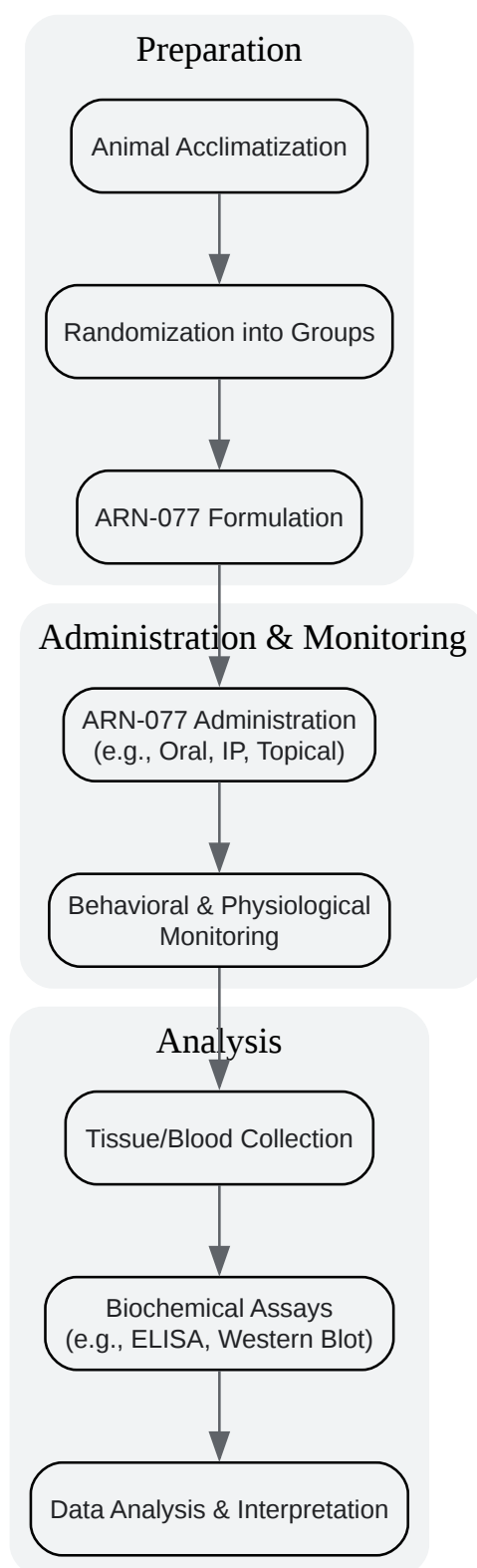
## Compound Information

Property	Value
Compound Name	ARN-077
Synonyms	URB913
Mechanism of Action	N-acyl ethanolamine Acid Amidase (NAAA) Inhibitor
Molecular Formula	C <sub>16</sub> H <sub>21</sub> NO <sub>4</sub>
Molecular Weight	291.34 g/mol
Solubility	Soluble in DMSO
Storage	Store powder at -20°C. Stock solutions can be stored at -80°C for up to 6 months. Avoid repeated freeze-thaw cycles.

## Signaling Pathway of ARN-077

ARN-077 exerts its effects by inhibiting the NAAA enzyme. This inhibition leads to an accumulation of N-acylethanolamines, most notably palmitoylethanolamide (PEA). PEA is an endogenous lipid mediator that activates the peroxisome proliferator-activated receptor-alpha (PPAR- $\alpha$ ), a nuclear receptor. Activation of PPAR- $\alpha$  leads to the inhibition of the pro-inflammatory transcription factor, nuclear factor-kappa B (NF- $\kappa$ B). This cascade ultimately results in a reduction of pro-inflammatory cytokine production, mediating the anti-inflammatory and analgesic effects of ARN-077.





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